

An In-depth Technical Guide to 1-Methylpiperidine-4-carboxylic Acid Hydrochloride

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Compound of Interest

Compound Name: 1-methylpiperidine-4-carboxylic
Acid Hydrochloride

Cat. No.: B1302249

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CAS Number: 71985-80-3

Abstract

This technical guide provides a comprehensive overview of **1-methylpiperidine-4-carboxylic acid hydrochloride** (CAS 71985-80-3), a heterocyclic compound with potential applications in pharmaceutical and chemical research. This document collates available data on its chemical and physical properties, provides a detailed synthesis protocol, and discusses its potential, though not yet fully substantiated, biological activities. The guide is intended for researchers, scientists, and drug development professionals interested in the applications of piperidine derivatives. While publicly available information on the specific biological and pharmacokinetic profile of this compound is limited, this guide consolidates the existing knowledge to serve as a foundational resource for future research and development.

Introduction

1-Methylpiperidine-4-carboxylic acid hydrochloride is a derivative of piperidine, a saturated heterocycle that is a common scaffold in many pharmaceuticals and biologically active compounds. The presence of the N-methyl group and the carboxylic acid functionality at the 4-position of the piperidine ring, along with its formulation as a hydrochloride salt, imparts specific physicochemical properties that may influence its biological activity and synthetic utility. This

compound is noted as an intermediate in organic synthesis and has been suggested to possess biological activities, including potential effects on the central nervous system and antimicrobial properties, although specific evidence for the latter is not extensively documented in peer-reviewed literature for this particular molecule.

Physicochemical Properties

The fundamental chemical and physical properties of **1-methylpiperidine-4-carboxylic acid hydrochloride** are summarized in the table below. These properties are essential for its handling, storage, and application in experimental settings.

Property	Value	Reference(s)
CAS Number	71985-80-3	[1][2]
Molecular Formula	C ₇ H ₁₄ ClNO ₂	[2][3]
Molecular Weight	179.64 g/mol	[2][3]
IUPAC Name	1-methylpiperidine-4-carboxylic acid;hydrochloride	[3]
Synonyms	1-Methylisonipecotic acid hydrochloride, N-Methylpiperidine-4-carboxylic acid hydrochloride	[1]
Appearance	White crystalline powder	[4]
Melting Point	226-228 °C (decomposition)	[5]
Solubility	Soluble in water	[1]
SMILES	<chem>CN1CCC(CC1)C(=O)O.Cl</chem>	[3]
InChI	InChI=1S/C7H13NO2.ClH/c1-8-4-2-6(3-5-8)7(9)10;/h6H,2-5H2,1H3,(H,9,10);1H	[3]

Synthesis

A detailed experimental protocol for the synthesis of **1-methylpiperidine-4-carboxylic acid hydrochloride** has been reported. The synthesis involves the reductive amination of isonipecotic acid.

Experimental Protocol: Reductive Amination

This synthesis route utilizes isonipecotic acid as the starting material, with formaldehyde and formic acid in the presence of a palladium catalyst.

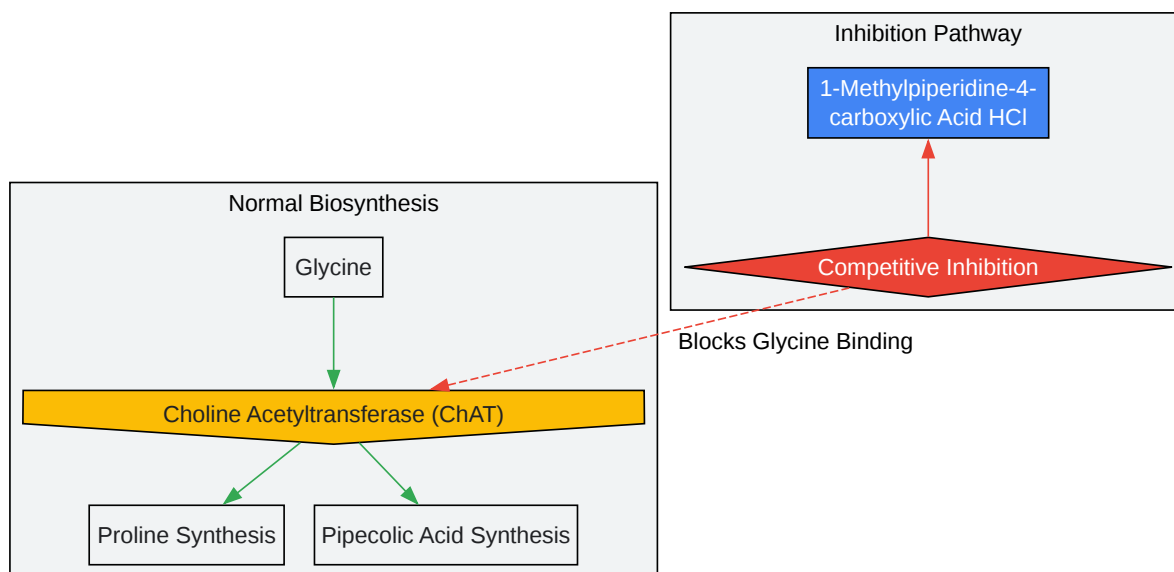
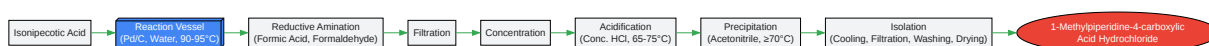
Materials:

- Isonipecotic acid
- Palladium on charcoal (10% wt, 50% wet paste)
- Purified water
- Formic acid
- Formaldehyde
- Concentrated hydrochloric acid
- Acetonitrile

Procedure:[3]

- Charge isonipecotic acid, palladium on charcoal, and purified water into a reaction vessel.
- Heat the mixture to 90-95 °C.
- Charge formic acid and formaldehyde to the vessel.
- After the reaction is complete, cool the mixture to 20-30 °C.
- Filter the reaction mixture and wash the filter cake with purified water.
- Concentrate the combined filtrates.

- Adjust the temperature to 65-75 °C and add concentrated hydrochloric acid.
- Add acetonitrile at ≥ 70 °C to precipitate the product.
- Cool the mixture to 20-25 °C and stir for 1-2 hours.
- Filter the precipitate, wash with acetonitrile, and dry to yield **1-methylpiperidine-4-carboxylic acid hydrochloride**.



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